

Ammonium Pentasulfide: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Azanium,pentasulfide

Cat. No.: B12335741

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Introduction

Ammonium pentasulfide, $(\text{NH}_4)_2\text{S}_5$, is an inorganic compound belonging to the family of ammonium polysulfides. While it exists as a yellow to orange-yellow crystalline solid under anhydrous conditions, it is most commonly encountered and utilized in the laboratory as an aqueous solution.[1] These solutions are known for their distinct odor of ammonia and hydrogen sulfide. This guide provides an in-depth overview of the physical and chemical properties of ammonium pentasulfide, detailed experimental protocols for its synthesis and handling, and a discussion of its applications in a laboratory setting, with a focus on its relevance to chemical synthesis and potential, though not yet fully explored, roles in fields related to drug discovery.

Physical and Chemical Properties

Ammonium pentasulfide is a reactive and unstable compound, particularly in the presence of air and moisture.[1][2] Its properties are often influenced by the equilibrium between various polysulfide anions (S_x^{2-}) in solution. The key physical and chemical data for ammonium pentasulfide are summarized in the tables below.

Physical Properties

Property	Value	References
Chemical Formula	$(\text{NH}_4)_2\text{S}_5$	[2] [3]
Molar Mass	196.40 g/mol	[1]
Appearance	Yellow to orange-yellow prismatic crystals	[1]
Density	1.6 g/cm ³	[2]
Melting Point	95 °C (in a sealed tube, becomes a red liquid); 115 °C (decomposes)	[1]
Solubility	Soluble in water (with decomposition), ethanol, and ammonia. Insoluble in ether and carbon disulfide.	[1]

Chemical Identity

Identifier	Value	References
IUPAC Name	Diammonium pentasulfide	[2]
CAS Number	12135-77-2	[2]

Experimental Protocols

Synthesis of Ammonium Pentasulfide

A common laboratory-scale synthesis of ammonium pentasulfide involves the reaction of ammonium sulfide solution with elemental sulfur.[\[1\]](#)

Materials:

- Concentrated ammonia solution (28%)
- Hydrogen sulfide gas

- Finely powdered sulfur
- Ethanol (95%)
- Diethyl ether
- Ice bath
- Reaction flask with a gas inlet tube and stirrer
- Filtration apparatus

Procedure:

- In a fume hood, cool 25 mL of concentrated ammonia solution in an ice bath.
- Bubble hydrogen sulfide gas through the cold ammonia solution until it is saturated.
- To the resulting ammonium sulfide solution, add an additional 25 mL of concentrated ammonia.
- Gently warm the solution to approximately 35-40 °C.
- Gradually add 25 g of finely powdered sulfur to the warm solution while stirring continuously.
- Continue stirring until no more sulfur dissolves.
- Filter the warm, yellow solution to remove any unreacted sulfur.
- Slowly add the filtrate to 60 mL of 95% ethanol with stirring.
- Crystals of ammonium pentasulfide will precipitate.
- Cool the mixture in an ice bath to maximize crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with cold ethanol, followed by a wash with diethyl ether to facilitate drying.

- Dry the product in a desiccator over a suitable drying agent.

Logical Relationship for Ammonium Pentasulfide Synthesis

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References

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